

Application Notes and Protocols for Fmoc-Based Synthesis of Oxytocin Analogues

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Compound of Interest

Compound Name: [Asp5]-Oxytocin

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These application notes provide a comprehensive guide to the synthesis of oxytocin analogues using fluorenyl-9-methoxycarbonyl (Fmoc)-based solid-phase peptide synthesis (SPPS). This document includes detailed experimental protocols, a summary of quantitative data for various analogues, and diagrams of the synthetic workflow and the oxytocin receptor signaling pathway.

Introduction

Oxytocin is a nine-amino-acid cyclic peptide hormone with a critical role in social bonding, uterine contraction, and lactation.[1][2] Its therapeutic potential has driven the development of numerous analogues with improved stability, selectivity, and pharmacokinetic profiles.[3] Fmoc-based SPPS is the standard method for synthesizing these peptides, offering high yields and purity.[4][5][6] This document outlines the protocols for synthesizing and characterizing oxytocin analogues and provides data to inform the design of novel compounds.

Quantitative Data of Oxytocin Analogues

The following table summarizes the binding affinities and functional activities of selected oxytocin analogues at the human oxytocin receptor (OTR) and vasopressin 1a receptor (V1aR). This data is crucial for understanding the structure-activity relationships and for selecting candidates for further development.

Compound Name	Modification	Receptor	Binding Affinity (Ki, nM)	Functional Activity (pA2 / EC50, nM)	Purity (%)	Bioactivity (IU/mg)
Oxytocin	-	hOTR	4.28[7]	-	>99[8]	588[8]
hV1aR	495.2[7]	-				
Demoxytocin	N-terminal Cys replaced with β -mercaptopyroponic acid (Mpa)	hOTR	-	Enhanced potency compared to oxytocin[9]	>95[9]	-
[Mpa1]OT	N-terminal Cys replaced with Mpa	hOTR	-	pA2 = 8.68 $\pm$ 0.26 (antagonist)[10]	-	-
Antag I	OTA	hOTR	Ka = 0.60 x 10 ⁸ /M[11]	-	-	-
Antag II	OTA	hOTR	Ka = 1.91 x 10 ⁸ /M[11]	-	-	-
Antag III	OTA	hOTR	Ka = 47.20 x 10 ⁸ /M[11]	-	-	-
L366948	OTA	hOTR	Ka = 2.27 x 10 ⁸ /M[11]	-	-	-
Analogue 8	Lactam and	hOTR	High Potency	High Potency	-	-

glycosylation		(EC50)[3]		(EC50)[3]	
Q4F, N5F, P7F variants	Amino acid substitution	hOTR	-	Antagonist activity observed[10]	-
Q4N, L8A, L8S variants	Amino acid substitution	hOTR	-	>10-fold greater agonist activity than oxytocin[10]	-

Experimental Protocols

This section provides a detailed methodology for the Fmoc-based solid-phase synthesis of a representative oxytocin analogue.

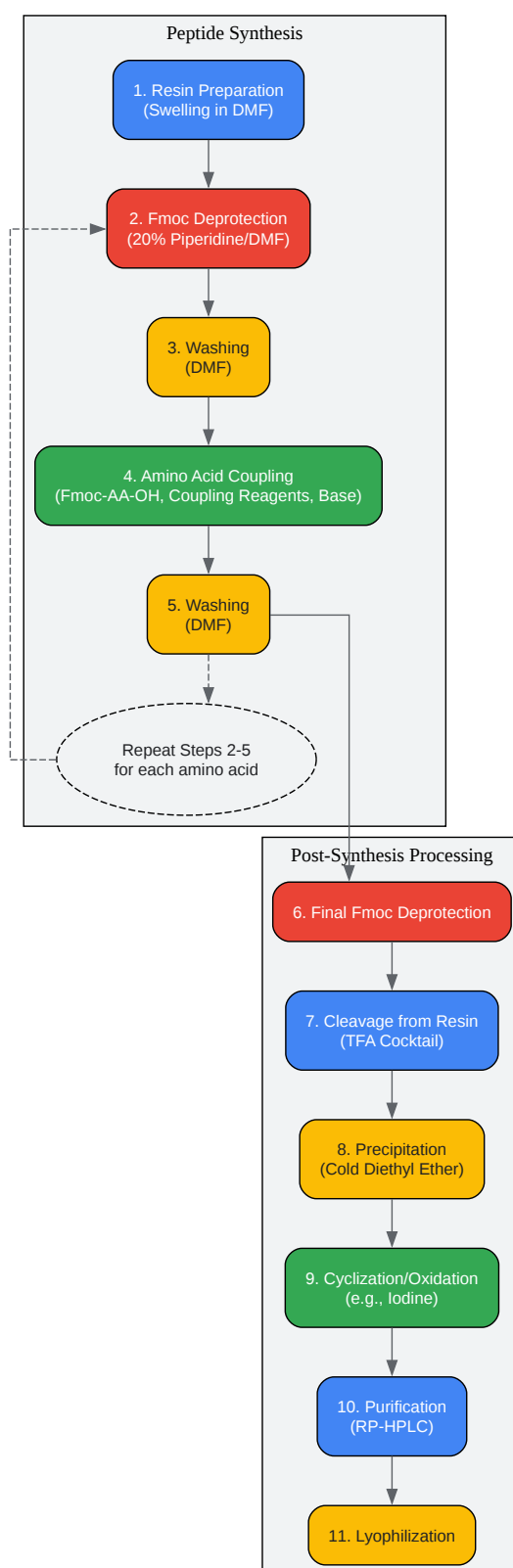
Materials and Reagents

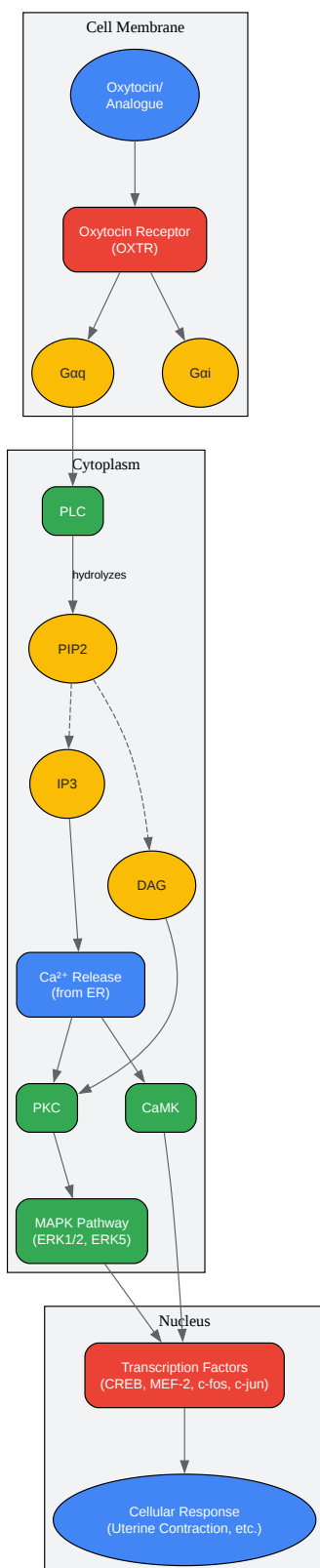
- Rink-Amide resin (or other suitable resin for C-terminal amide)
- Fmoc-protected amino acids
- Coupling reagents: HBTU, HOBt, or DIC/Oxyma[12][13]
- Base: N,N-Diisopropylethylamine (DIPEA) or Collidine[13][14]
- Fmoc deprotection solution: 20% piperidine in N,N-Dimethylformamide (DMF)[14][15]
- Washing solvents: DMF, Dichloromethane (DCM), Isopropanol (IPA)[16]
- Cleavage cocktail: Trifluoroacetic acid (TFA) with scavengers (e.g., 95% TFA, 2.5% water, 2.5% triisopropylsilane (TIS))[12]
- Oxidation reagent: Iodine or other oxidizing agents for disulfide bond formation[8]

- Purification solvents: Acetonitrile (ACN) and water with 0.1% TFA[9][12]

Synthesis Workflow

The synthesis of oxytocin analogues follows a cyclical process of deprotection and coupling, followed by cleavage, cyclization, and purification.[15][17]





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